

An In-depth Technical Guide to 5-Bromo-1H-benzoimidazole-2-carboxylic Acid

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Compound of Interest

Compound Name: 5-Bromo-1H-benzoimidazole-2-carboxylic acid

Cat. No.: B1291925

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Bromo-1H-benzoimidazole-2-carboxylic acid is a versatile heterocyclic compound that serves as a crucial building block in the synthesis of a wide array of bioactive molecules.^{[1][2]} Its unique structural features, including the benzimidazole core, a bromine substituent, and a carboxylic acid group, impart valuable chemical reactivity and a predisposition for biological activity.^{[1][3]} This document provides a comprehensive overview of the chemical and physical properties of **5-Bromo-1H-benzoimidazole-2-carboxylic acid**, details on its synthesis, and a summary of its applications in pharmaceutical and agrochemical research.

Chemical and Physical Properties

The fundamental chemical and physical properties of **5-Bromo-1H-benzoimidazole-2-carboxylic acid** are summarized below. These properties are essential for its handling, characterization, and application in synthetic chemistry.

Property	Value	Source(s)
Molecular Formula	C ₈ H ₅ BrN ₂ O ₂	[1][4][5][6]
Molecular Weight	241.04 g/mol	[1][4][5][6][7]
CAS Number	40197-20-4	[1][4][5][6][8]
Appearance	Yellow solid	[1]
Melting Point	206 °C	[7]
Boiling Point	495 °C	[7]
Density	1.946 g/cm ³	[7]
Flash Point	253 °C	[7]
Purity	≥ 95% (HPLC) to 97%	[1][8][9]
Storage Conditions	Sealed in dry, store in freezer, under -20°C or at 0-8°C	[1][4][8][9][10]

Spectroscopic and Analytical Data

Detailed spectroscopic data such as NMR, HPLC, and LC-MS are available from various commercial suppliers.[10] The predicted collision cross-section (CCS) values, which are important for ion mobility-mass spectrometry, have been calculated for different adducts.

Adduct	m/z	Predicted CCS (Å ²)
[M+H] ⁺	240.96073	140.5
[M+Na] ⁺	262.94267	154.3
[M-H] ⁻	238.94617	143.7
[M+NH ₄] ⁺	257.98727	160.9
[M+K] ⁺	278.91661	142.4
[M+H-H ₂ O] ⁺	222.95071	140.6
[M+HCOO] ⁻	284.95165	159.2
[M+CH ₃ COO] ⁻	298.96730	182.6
[M+Na-2H] ⁻	260.92812	148.2
[M] ⁺	239.95290	159.3
[M] ⁻	239.95400	159.3

(Data from PubChemLite)[\[11\]](#)

Reactivity and Key Chemical Reactions

The chemical reactivity of **5-Bromo-1H-benzimidazole-2-carboxylic acid** is primarily dictated by its three functional components: the benzimidazole ring, the carboxylic acid group, and the bromine atom.[\[3\]](#)

- Esterification: The carboxylic acid moiety can readily react with alcohols in the presence of an acid catalyst to form the corresponding esters.[\[3\]](#)
- Amidation: Reaction with amines leads to the formation of amides, a common linkage in many pharmaceutical compounds.[\[3\]](#)
- Nucleophilic Aromatic Substitution: The bromine atom on the benzene ring can be displaced by various nucleophiles, allowing for the introduction of diverse functional groups and the synthesis of a wide range of derivatives.[\[3\]](#)

The interplay of these reactive sites makes it a valuable intermediate for constructing more complex molecules.[3]

Caption: Reactivity of **5-Bromo-1H-benzoimidazole-2-carboxylic acid**.

Experimental Protocols: Synthesis

The synthesis of benzimidazole carboxylic acids typically involves the condensation of an o-phenylenediamine with a carboxylic acid or its derivative under dehydrating conditions.[12] A general, plausible method for the synthesis of **5-Bromo-1H-benzoimidazole-2-carboxylic acid** is outlined below.

Reaction: Condensation of 4-bromo-1,2-phenylenediamine with oxalic acid.

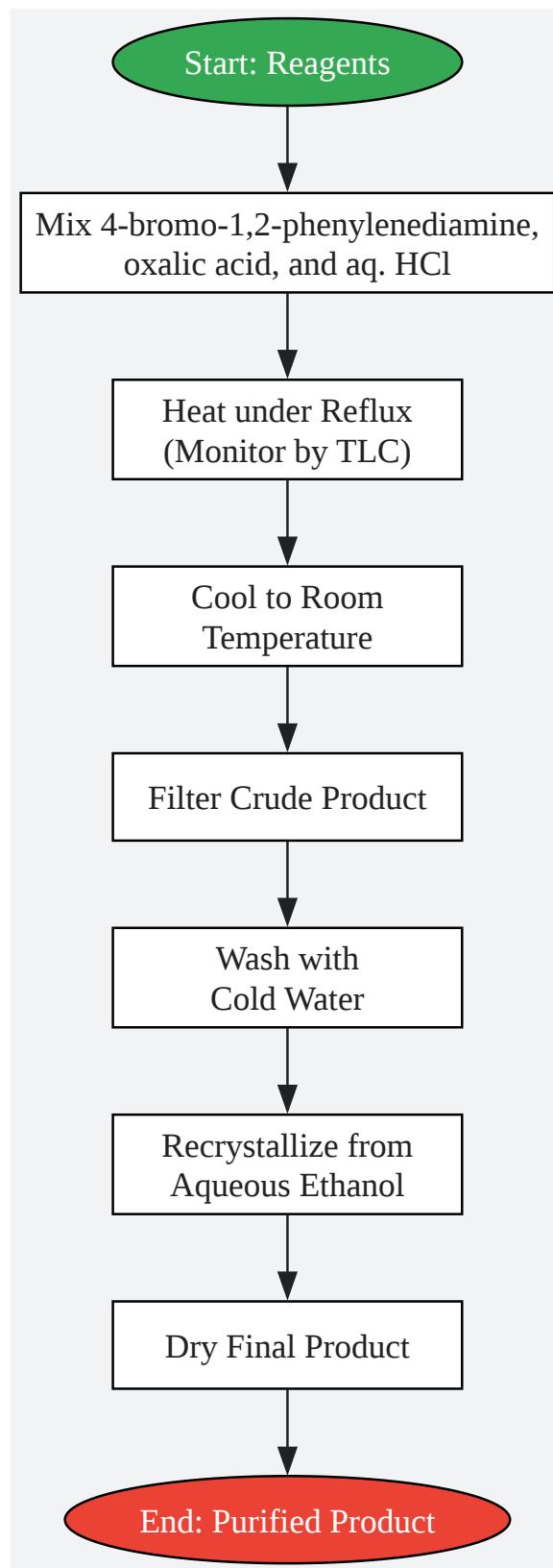
Reagents and Solvents:

- 4-bromo-1,2-phenylenediamine
- Oxalic acid
- Hydrochloric acid (or another acidic catalyst like p-toluenesulfonic acid)[12]
- Water
- Ethanol (for recrystallization)

Procedure:

- A mixture of 4-bromo-1,2-phenylenediamine and oxalic acid is prepared in an aqueous solution of hydrochloric acid.
- The reaction mixture is heated under reflux for several hours. The progress of the reaction can be monitored using Thin Layer Chromatography (TLC).
- Upon completion, the mixture is cooled to room temperature, which may induce precipitation of the product.

- The crude product is collected by filtration and washed with cold water to remove any remaining acid and unreacted starting materials.
- Further purification is achieved by recrystallization from a suitable solvent, such as aqueous ethanol, to yield the purified **5-Bromo-1H-benzoimidazole-2-carboxylic acid**.



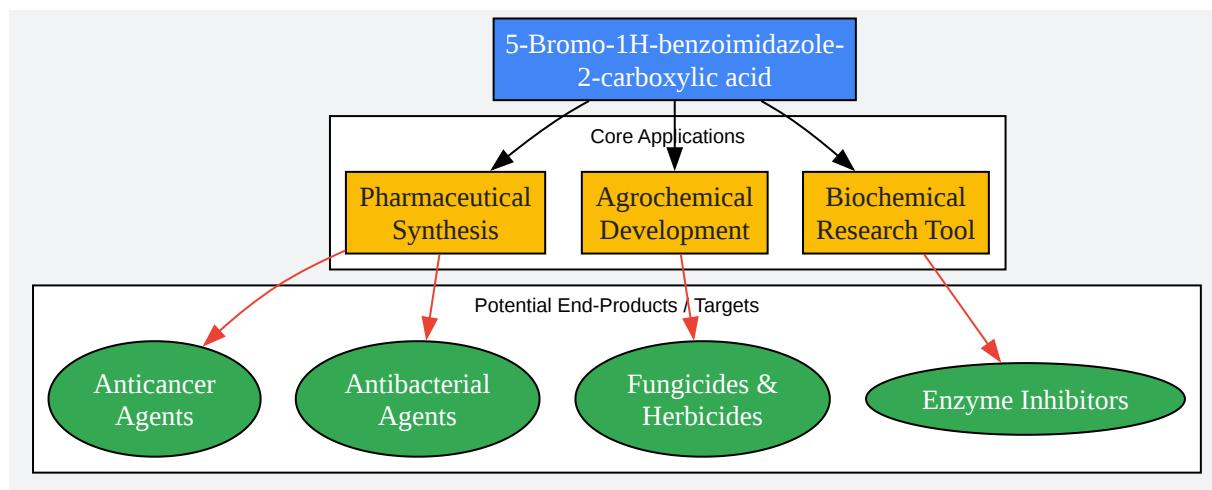
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Caption: General workflow for the synthesis of the title compound.

Biological Activity and Applications

Benzimidazole derivatives are a well-established class of pharmacophores known for a wide range of therapeutic properties, including use in anticancer, antimicrobial, and anthelmintic drugs.[13][14] **5-Bromo-1H-benzoimidazole-2-carboxylic acid** serves as a key intermediate in the development of new therapeutic and agrochemical agents.[1]

- **Pharmaceutical Development:** It is a precursor for synthesizing potential therapeutic agents for treating cancer and infectious diseases.[1] The bromine substitution enhances reactivity, facilitating the creation of diverse molecular libraries for drug discovery.[1][2]
- **Biochemical Research:** This compound is utilized in studies of enzyme inhibition, which helps in understanding the mechanisms of action within specific biological pathways.[1] Benzimidazole-containing compounds have been identified as inhibitors of crucial bacterial enzymes, highlighting their potential as antibacterial agents.[13]
- **Agrochemicals:** It is used as an intermediate in the production of fungicides and herbicides. [1] Its ability to inhibit biological pathways is being explored for the development of effective crop protection agents.[1]



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Caption: Applications of **5-Bromo-1H-benzoimidazole-2-carboxylic acid**.

Safety Information

It is essential to handle **5-Bromo-1H-benzimidazole-2-carboxylic acid** with appropriate safety precautions in a laboratory setting.

- GHS Pictogram: GHS07 (Exclamation Mark)[8][10]
- Signal Word: Warning[8][10]
- Hazard Statement: H302 (Harmful if swallowed)[8][10]
- Precautionary Statements: P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing)[8][10]

Always consult the material safety data sheet (MSDS) before use.

Conclusion

5-Bromo-1H-benzimidazole-2-carboxylic acid is a compound of significant interest in medicinal and materials chemistry. Its well-defined physical and chemical properties, coupled with its versatile reactivity, make it an invaluable starting material for the synthesis of novel compounds with potential therapeutic and industrial applications. Further research into its derivatives will likely continue to yield molecules with potent biological activities.

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